

# Technical Support Center: Interaction of Chimassorb 119 with Pigments and Fillers

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## Compound of Interest

Compound Name: *Chimassorb 119*

Cat. No.: *B141851*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the interaction of **Chimassorb 119** with pigments and fillers in various formulations.

## Frequently Asked Questions (FAQs)

Q1: What is **Chimassorb 119** and how does it work?

A1: **Chimassorb 119** is a high-molecular-weight hindered amine light stabilizer (HALS).<sup>[1][2][3]</sup> Its primary function is to protect polymeric materials from degradation caused by exposure to ultraviolet (UV) light.<sup>[1][2]</sup> Unlike UV absorbers that block UV radiation, HALS function by scavenging free radicals that are formed during the photo-oxidation of the polymer, thus interrupting the degradation cycle.<sup>[2][4]</sup> This mechanism allows **Chimassorb 119** to provide long-term thermal and light stability to a wide range of polymers.<sup>[5]</sup>

Q2: What are the key advantages of using **Chimassorb 119** in pigmented or filled systems?

A2: **Chimassorb 119** is specifically designed for minimal interaction with pigments and fillers.<sup>[1][3]</sup> Key advantages include:

- **Reduced Chemical Interactions and Discoloration:** Its unique piperidyl-methyl group minimizes adverse chemical reactions with pigments that can lead to discoloration.<sup>[1]</sup>

- Improved Pigment Dispersion: **Chimassorb 119** can aid in achieving better dispersion of pigments within the polymer matrix.[1][3]
- Excellent Polymer Compatibility: Its high molecular weight ensures good compatibility with a variety of polymers and low migration, providing long-lasting protection.[1][3][5]
- Enhanced Thermal Stability: It contributes significantly to the long-term heat stability of polyolefins.[1]

Q3: Which types of pigments and fillers are compatible with **Chimassorb 119**?

A3: **Chimassorb 119** is generally compatible with a wide range of common pigments and fillers, including titanium dioxide (TiO<sub>2</sub>) and carbon black.[6] However, the performance can be influenced by the specific chemistry of the pigment or filler. Acidic pigments, for instance, can potentially interact with the basic nature of HALS, although **Chimassorb 119** is designed to mitigate these interactions.[5] It is always recommended to perform compatibility and performance testing with the specific pigment or filler being used in the formulation.

Q4: Can **Chimassorb 119** be used in combination with other additives like UV absorbers?

A4: Yes, combining **Chimassorb 119** with UV absorbers (UVAs) often results in a synergistic effect, providing a higher level of UV protection than either additive used alone.[7] UVAs work by absorbing UV radiation at the surface, while **Chimassorb 119** scavenges free radicals throughout the polymer matrix. This complementary action offers comprehensive protection.

## Troubleshooting Guide

This guide addresses common issues that may arise during experiments involving **Chimassorb 119** in pigmented and filled formulations.

Issue 1: Reduced UV stabilization efficiency in a pigmented formulation.

- Question: I am observing faster degradation of my pigmented polymer sample containing **Chimassorb 119** compared to an unpigmented sample with the same stabilizer concentration. What could be the cause?
- Answer:

- Pigment Interference: Certain pigments, particularly some grades of carbon black or titanium dioxide, can absorb or scatter UV light, which may reduce the amount of UV radiation reaching the HALS and interfere with its activation. While **Chimassorb 119** is designed for minimal interaction, very high pigment loadings can still have a screening effect.
- Acidic Interactions: If you are using a pigment with an acidic surface treatment, it might interact with the basic nature of the HALS, reducing its effectiveness. Although **Chimassorb 119** has improved resistance to such interactions, it's a possibility to consider.
- Poor Dispersion: Inadequate dispersion of either the pigment or **Chimassorb 119** can lead to localized areas of poor stabilization.
- Troubleshooting Steps:
  - Verify the pH of your pigment if possible.
  - Improve the dispersion of both pigment and **Chimassorb 119** through optimized processing conditions (e.g., higher shear, longer mixing times).
  - Consider a synergistic combination with a UV absorber to protect the surface layers.
  - Evaluate different grades of the same pigment, as surface treatments can vary.

#### Issue 2: Color shift or discoloration in the final product.

- Question: My final product shows an unexpected color shift or yellowing after processing or UV exposure. Is **Chimassorb 119** causing this?
- Answer:
  - **Chimassorb 119** is specifically designed to reduce discoloration compared to other HALS.<sup>[1]</sup> However, color shifts can still occur due to:
    - Pigment Degradation: The pigment itself might not be light-stable and is degrading under UV exposure.

- Interaction with Other Additives: The color shift could be a result of an interaction between the pigment and another additive in your formulation, such as an antioxidant or flame retardant.
- Polymer Degradation: The polymer itself may be yellowing due to insufficient stabilization.
- Troubleshooting Steps:
  - Run a control experiment with the pigment in the polymer without **Chimassorb 119** to assess the pigment's inherent light stability.
  - Evaluate the compatibility of all additives in your formulation.
  - Increase the concentration of **Chimassorb 119** or add a synergistic UV absorber to enhance overall stability.
  - Ensure proper processing conditions to avoid thermal degradation of the polymer or pigment.

### Issue 3: Poor dispersion of pigments in the presence of **Chimassorb 119**.

- Question: I am having trouble achieving a uniform dispersion of my pigment since adding **Chimassorb 119** to my formulation. What should I do?
- Answer:
  - While **Chimassorb 119** is known to improve pigment dispersion, issues can still arise.[\[1\]](#)  
[\[3\]](#)
    - Order of Addition: The sequence of adding components to the polymer melt can influence dispersion.
    - Processing Parameters: Insufficient shear or mixing time during compounding can lead to poor dispersion.
    - Compatibility: Although unlikely with **Chimassorb 119**, there could be a compatibility issue with the specific polymer-pigment system.

- Troubleshooting Steps:

- Experiment with the order of addition. It is often beneficial to add the pigment and a portion of the polymer first to create a masterbatch before adding the light stabilizer and the remaining polymer.
- Optimize your processing parameters, such as screw speed, temperature, and residence time in the extruder.
- Consider using a dispersing agent if the problem persists.

## Data Presentation

The following table summarizes the performance of **Chimassorb 119** in pigmented systems based on available data. It is important to note that performance can vary depending on the specific polymer, pigment type and concentration, and processing conditions.

Performance Metric	Pigment/Filler System	Polymer	Chimassorb 119 Concentration	Observation	Source
Color Stability ( $\Delta E$ )	Red and Yellow Pigments	Silicone Elastomer	1% by weight	Significantly less color change compared to unstabilized samples after 1000 hours of weathering.	<a href="#">[7]</a> <a href="#">[8]</a>
UV Stability	Various Pigments	Acrylonitrile-Butadiene-Styrene (ABS)	Not specified	Stabilized ABS samples are less susceptible to accelerated weathering and color modifications.	<a href="#">[9]</a>
Mechanical Properties	Kaolin	High-Density Polyethylene (HDPE)	Not specified	High molecular weight HALS like Chimassorb 2020 and 944 show good compatibility and anti-aging effects.	<a href="#">[10]</a>

## Experimental Protocols

### 1. Protocol for Evaluating UV Stability and Color Fastness

This protocol is based on standard accelerated weathering test methods.

- Objective: To assess the effectiveness of **Chimassorb 119** in preventing UV degradation and color change in a pigmented or filled polymer formulation.
- Materials and Equipment:
  - Polymer resin
  - **Chimassorb 119**
  - Pigment or filler of interest
  - Compounding equipment (e.g., twin-screw extruder)
  - Injection molding machine or compression press to prepare test plaques
  - Accelerated weathering chamber (e.g., Xenon arc or fluorescent UV chamber) compliant with ASTM G154 or ASTM G155.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
  - Spectrophotometer or colorimeter for color measurements (CIELAB Lab\*).
  - Gloss meter.
  - Mechanical testing equipment (e.g., tensile tester, impact tester).
- Methodology:
  - Sample Preparation:
    - Prepare at least three formulations:
      - Control: Polymer + Pigment/Filler (no stabilizer)
      - Test Sample: Polymer + Pigment/Filler + **Chimassorb 119** (at desired concentration)
      - Reference (optional): Polymer + **Chimassorb 119** (no pigment/filler)

- Compound the materials using a twin-screw extruder to ensure homogeneous dispersion.
- Prepare test plaques of a standardized thickness (e.g., 2-3 mm) by injection molding or compression molding.
- Initial Characterization:
  - Measure the initial color (Lab\* values) and gloss of the plaques.
  - Perform initial mechanical tests (e.g., tensile strength, elongation at break, impact strength).
- Accelerated Weathering:
  - Place the test plaques in the accelerated weathering chamber.
  - Set the exposure conditions according to a relevant standard (e.g., ASTM G154 cycle: 8 hours UV exposure at 70°C followed by 4 hours of condensation at 50°C). The total exposure time will depend on the application and can range from hundreds to thousands of hours.
- Periodic Evaluation:
  - At regular intervals (e.g., every 250, 500, 1000 hours), remove a set of plaques for evaluation.
  - Measure the color change ( $\Delta E^*$ ) and gloss retention.
  - Perform mechanical property tests and compare the results to the initial values.
- Data Analysis:
  - Plot the change in color ( $\Delta E^*$ ), gloss, and mechanical properties as a function of exposure time for each formulation.
  - Compare the performance of the stabilized sample with the control to determine the effectiveness of **Chimassorb 119**.



## 2. Protocol for Assessing Pigment Dispersion

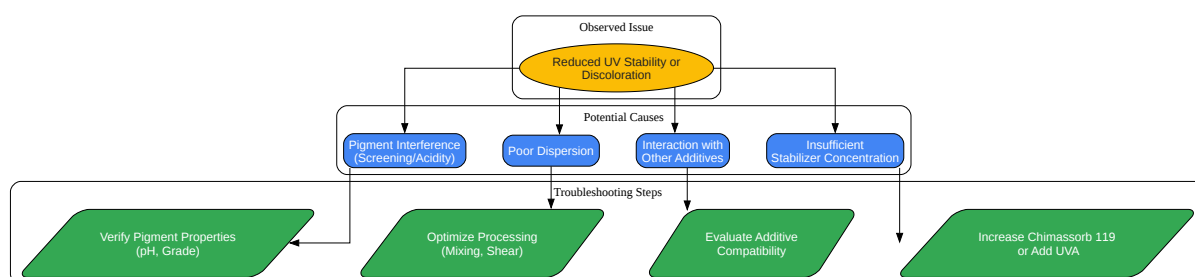
This protocol is based on ASTM D3015 for microscopical examination of pigment dispersion.

[10]

- Objective: To visually assess the quality of pigment dispersion in a polymer matrix containing **Chimassorb 119**.
- Materials and Equipment:
  - Compounded polymer samples (as prepared in the previous protocol).
  - Microtome for preparing thin sections (10-20  $\mu\text{m}$ ).
  - Optical microscope with transmitted light capabilities.
  - Microscope slides and cover slips.
  - Immersion oil.
- Methodology:
  - Sample Preparation:
    - Using a microtome, carefully cut thin sections from the test plaques.
  - Microscopical Examination:
    - Mount the thin section on a microscope slide with a drop of immersion oil and a cover slip.
    - Examine the section under the microscope at various magnifications (e.g., 100x, 400x).
    - Observe the distribution of pigment particles. Look for the presence of agglomerates (large, undispersed clusters of pigment).
  - Evaluation:
    - Compare the dispersion quality between samples with and without **Chimassorb 119**.

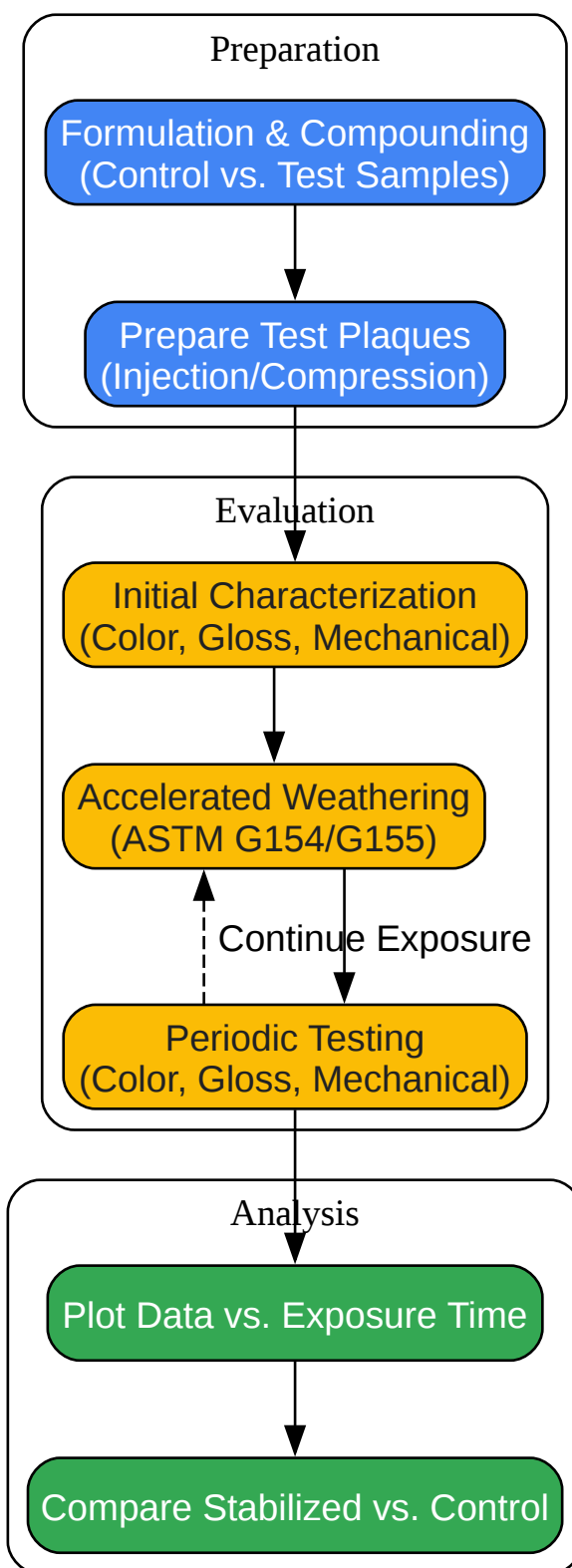
- The dispersion can be rated qualitatively (e.g., excellent, good, fair, poor) or quantitatively by image analysis software to measure the size and number of agglomerates.

## Visualizations



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Caption: Troubleshooting workflow for issues with **Chimassorb 119** in pigmented systems.



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Caption: Experimental workflow for evaluating **Chimassorb 119** performance.

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